

# Technical Support Center: Addressing Analytical Interference in HPLC-Based Erythritol Detection

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## Compound of Interest

Compound Name: *Erythritol*  
CAS No.: *149-32-6*  
Cat. No.: *B1671061*

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Welcome to the technical support guide for the analysis of **erythritol** via High-Performance Liquid Chromatography (HPLC). This resource is designed for researchers, analytical scientists, and quality control professionals who encounter challenges with interference, matrix effects, and method robustness. As a Senior Application Scientist, my goal is to provide not just solutions, but also the underlying scientific principles to empower you to develop and troubleshoot your methods effectively.

This guide is structured to address your issues from foundational questions to specific, in-depth troubleshooting scenarios.

## Section 1: Foundational FAQs on Erythritol Analysis

This section covers high-level questions about the unique challenges presented by **erythritol** analysis.

## Q1: Why is **erythritol** particularly challenging to analyze with standard reversed-phase HPLC?

Answer: The primary challenge stems from **erythritol**'s chemical properties. It is a highly polar, small sugar alcohol (polyol) with no ultraviolet (UV) chromophore.<sup>[1][2]</sup>

- **High Polarity:** Standard reversed-phase columns (like C18) rely on hydrophobic interactions to retain analytes. Highly polar molecules like **erythritol** have minimal interaction with the nonpolar stationary phase and will elute very early, often in the solvent front or void volume, where they cannot be reliably quantified.<sup>[3]</sup>
- **Lack of UV Chromophore:** **Erythritol** does not absorb UV light, rendering standard UV-Vis detectors ineffective for direct detection.<sup>[2]</sup> This necessitates the use of universal detectors like Refractive Index (RI), Evaporative Light Scattering (ELSD), Charged Aerosol (CAD), or Mass Spectrometry (MS).<sup>[2][4][5]</sup>

To overcome these challenges, specialized chromatographic techniques are required. Hydrophilic Interaction Liquid Chromatography (HILIC) is the premier choice, as it uses a polar stationary phase and a partially aqueous, high-organic mobile phase to effectively retain and separate very polar compounds like **erythritol**.<sup>[6][7]</sup>

## Q2: What are the most common analytical interferences for **erythritol**?

Answer: Interferences are typically other compounds with similar chemical structures and properties present in the sample matrix. For **erythritol**, these are primarily:

- **Other Sugars and Sugar Alcohols:** Compounds like glycerol, xylitol, sorbitol, mannitol, and ribose are structurally similar and often co-exist with **erythritol** in food products, fermentation broths, or biological samples.<sup>[1][8][9]</sup> Their similar polarity makes them difficult to separate chromatographically.<sup>[3]</sup> Ribose, in particular, has been noted to elute very close to **erythritol**.<sup>[2]</sup>
- **Isomers:** Stereoisomers, such as threitol, and other structural isomers like sorbitol and mannitol, can be particularly difficult to resolve and require highly selective columns and optimized methods.<sup>[6][9]</sup>

- Matrix Components: In complex samples like food, beverages, or biological fluids, matrix components (salts, proteins, lipids, other carbohydrates) can co-elute with **erythritol**, causing signal suppression or enhancement, especially in LC-MS analysis.[\[10\]](#)[\[11\]](#)

### Q3: Which HPLC column and detector combination is best for my sample type?

Answer: The optimal combination depends on your sample complexity, required sensitivity, and available instrumentation.

- For Simple, High-Concentration Samples (e.g., pure sweeteners, simple formulations):
  - Column: A HILIC or a specialized ligand-exchange or amino-based column is recommended.[\[1\]](#)[\[10\]](#)
  - Detector: A Refractive Index (RI) detector is a cost-effective choice. However, it is sensitive to temperature and pressure fluctuations and is incompatible with gradient elution, which can limit its ability to separate complex mixtures.[\[2\]](#)[\[4\]](#)
- For Complex Matrices or Lower Concentrations (e.g., food, beverages, fermentation broths):
  - Column: A high-efficiency HILIC column (e.g., amide, Z-HILIC) is strongly recommended for better resolution.[\[1\]](#)[\[7\]](#)
  - Detector: An Evaporative Light Scattering Detector (ELSD) or Charged Aerosol Detector (CAD) offers greater sensitivity than RI and is compatible with gradient elution, which is crucial for resolving **erythritol** from other matrix components.[\[2\]](#)[\[5\]](#)
- For Trace-Level Quantification and Confirmation (e.g., biological fluids, regulatory analysis):
  - Column: A UHPLC HILIC column provides the best speed and resolution.
  - Detector: Tandem Mass Spectrometry (LC-MS/MS) is the gold standard. It provides unparalleled sensitivity and selectivity, allowing for unambiguous confirmation of **erythritol**'s identity and quantification even in the most complex matrices. It is highly effective at overcoming matrix effects when used with stable isotope-labeled internal standards.[\[3\]](#)[\[9\]](#)[\[10\]](#)

## Section 2: In-Depth Troubleshooting Guide

This Q&A guide addresses specific chromatographic problems you may encounter during method development or routine analysis.

### Peak Identification & Resolution Issues

Q4: My **erythritol** peak is co-eluting with another peak. How can I improve separation?

Answer: Co-elution is a common problem when analyzing polyols. The solution involves systematically optimizing your chromatographic conditions to alter the selectivity of your separation.

Causality: Co-elution occurs when two or more compounds have identical or nearly identical retention times under the current analytical conditions. To resolve them, you must change a parameter that affects their interaction with the stationary and mobile phases differently.

Troubleshooting Steps:

- **Modify Mobile Phase Composition:** In HILIC mode, the aqueous portion of the mobile phase is the "strong" solvent.
  - **Decrease the Acetonitrile/Water Ratio:** Slightly increasing the percentage of water (e.g., from 15% to 20%) will decrease the retention of all polyols but may alter the selectivity between them. Make small, incremental changes.
  - **Change the Organic Modifier:** If using acetonitrile, consider testing methanol. While less common in HILIC, it can sometimes provide different selectivity.
  - **Add/Adjust a Modifier:** Adding a small amount of a buffer salt like ammonium acetate or ammonium formate (e.g., 5-10 mM) can significantly change peak shape and selectivity, especially for LC-MS applications.[\[10\]](#)[\[12\]](#)
- **Optimize Column Temperature:** Temperature affects mobile phase viscosity and analyte-stationary phase interactions.

- Systematically Vary Temperature: Test temperatures between 30°C and 50°C. Increasing temperature generally decreases retention but can sometimes improve or worsen resolution. Column temperature has been identified as a key parameter for separating stereoisomers.<sup>[7]</sup>
- Adjust the Flow Rate: Reducing the flow rate can increase the number of theoretical plates and improve resolution, though it will also increase the run time.
- Switch Column Chemistry: If the above steps fail, the current stationary phase may not be suitable.
  - Try a Different HILIC Phase: HILIC columns come with various functional groups (e.g., bare silica, amide, diol, zwitterionic). An Atlantis Premier BEH Z-HILIC, for example, may offer different selectivity than an amino-based column.<sup>[1]</sup>

**Q5:** I see a peak at the expected retention time for **erythritol**, but I'm not sure it's pure. How can I confirm its identity?

Answer: Peak identity confirmation is crucial for data integrity, especially in complex or unknown samples.

Causality: A single chromatographic peak does not guarantee a single compound. An interfering compound could have the exact same retention time.

Confirmation Strategies:

- Spiking: The most straightforward method. Prepare a sample and a duplicate of the same sample spiked with a known amount of pure **erythritol** standard.
  - Expected Result: If the peak is **erythritol**, its area and height should increase proportionally in the spiked sample without any change in peak shape or the appearance of a new shoulder peak. A distorted peak or a new adjacent peak indicates the presence of a co-eluting interference.<sup>[2]</sup>
- Use an Orthogonal Method: Analyze the sample using a different, validated method.
  - LC-MS/MS: This is the most definitive technique. By monitoring for specific precursor-to-product ion transitions (Multiple Reaction Monitoring, MRM), you can confirm the presence

of **erythritol** with very high confidence.[\[9\]](#)[\[10\]](#)

- Different Column: Analyzing the sample on a column with a different selectivity (e.g., a ligand-exchange column vs. a HILIC column) should still yield a quantifiable **erythritol** peak, though its retention time will differ.
- Detector-Specific Techniques: If using a Diode Array Detector (DAD), you can check the peak purity index, although this is not applicable for **erythritol** which lacks UV absorbance.

## Quantitation & Matrix Effect Issues

**Q6: My recovery for **erythritol** is low and inconsistent in food/beverage samples. What is causing this?**

Answer: Low and variable recovery is typically caused by matrix effects or inefficient sample extraction.

Causality: Components in the sample matrix (fats, proteins, complex carbohydrates) can interfere with the analytical process. They can physically trap the analyte during preparation, preventing complete extraction, or they can interfere with the detector response.[\[13\]](#)

### Troubleshooting Steps:

- Improve Sample Preparation: The goal is to remove interfering matrix components before injection.
  - Protein Precipitation: For dairy or protein-rich samples, use acetonitrile, methanol, or a specialized reagent to precipitate proteins, followed by centrifugation.[\[13\]](#)
  - Solid-Phase Extraction (SPE): This is a highly effective cleanup step. A reversed-phase SPE cartridge can be used to remove hydrophobic interferences like fats and lipids, allowing the polar **erythritol** to pass through.[\[13\]](#)
  - Filtration: Always filter samples through a 0.22 or 0.45 µm syringe filter compatible with your sample solvent to remove particulates that can clog the column.[\[14\]](#)
- Perform a Matrix Effect Study: This will quantify the impact of your specific matrix.

- Procedure: Compare the peak response of an **erythritol** standard in a clean solvent to the response of a standard spiked into a blank matrix extract (a sample known not to contain **erythritol**).
- Calculation: Matrix Effect (%) = (Peak Area in Matrix / Peak Area in Solvent) \* 100. A value <100% indicates signal suppression, while >100% indicates enhancement.[\[11\]](#)
- Use Matrix-Matched Calibration: Prepare your calibration standards in a blank matrix extract instead of a clean solvent. This ensures that the standards and samples experience the same matrix effects, leading to more accurate quantification.

## Q7: I'm using LC-MS/MS and suspect ion suppression from my biological matrix. How do I diagnose and mitigate this?

Answer: Ion suppression is the most common matrix effect in LC-ESI-MS and can severely compromise sensitivity and accuracy.[\[11\]](#)

Causality: During the electrospray ionization (ESI) process, co-eluting matrix components compete with the analyte (**erythritol**) for access to the droplet surface and for the available charge, reducing the number of analyte ions that reach the mass spectrometer.[\[11\]](#)

### Diagnosis and Mitigation:

- Post-Column Infusion: This is a definitive diagnostic experiment. Continuously infuse a standard solution of **erythritol** into the flow path after the analytical column. Then, inject a blank matrix extract. A dip in the otherwise stable **erythritol** signal at the retention time of the interfering components indicates ion suppression.
- Mitigation Strategies:
  - Improve Chromatographic Separation: The best solution is to chromatographically separate **erythritol** from the suppression-causing matrix components. Optimize your gradient to move the **erythritol** peak to a "cleaner" region of the chromatogram.
  - Dilute the Sample: Simple dilution can be very effective. Diluting the sample 10-fold, 100-fold, or even 1000-fold can reduce the concentration of matrix components to a level where they no longer cause significant suppression.[\[10\]](#)[\[12\]](#)

- Use a Stable Isotope-Labeled Internal Standard (SIL-IS): This is the most robust solution. An SIL-IS (e.g.,  $^{13}\text{C}_4$ -**erythritol**) is chemically identical to the analyte and will co-elute perfectly, experiencing the exact same ion suppression.[9] By quantifying using the peak area ratio of the analyte to the SIL-IS, the matrix effect is effectively cancelled out, leading to highly accurate and precise results.[15]
- Switch Ionization Source: If available, Atmospheric Pressure Chemical Ionization (APCI) is generally less susceptible to matrix effects than ESI, though it may offer different sensitivity for **erythritol**.[11]

## Baseline & System Performance Issues

Q8: I'm observing ghost peaks in my chromatograms, especially during gradient elution. What are they and how do I get rid of them?

Answer: Ghost peaks are unexpected peaks that appear in a chromatogram, often during a blank or gradient run.

Causality: They are typically caused by the elution of contaminants that have accumulated on the column from previous injections or from impurities in the mobile phase.[16][17] In gradient elution, as the solvent strength increases, these retained compounds are washed off the column.

### Troubleshooting Steps:

- Identify the Source:
  - Injector/Sample: Does the peak appear after injecting a sample but not a mobile phase blank? If so, a late-eluting compound from your sample is the cause.
  - Mobile Phase: Are the peaks present even when injecting a needle wash solution? This points to contaminated solvents (especially water) or glassware.[18]
- Solutions:
  - Implement a Column Wash Step: After your analytical gradient, add a high-strength wash step (e.g., hold at 50% water for several minutes) to elute strongly retained compounds, followed by a thorough re-equilibration step.[19]



- Use High-Purity Solvents: Always use HPLC- or LC-MS-grade solvents and fresh, high-purity water (e.g., Milli-Q).[17]
- Clean the System: If contamination is widespread, systematically flush the injector, tubing, and column with a strong solvent.[18]

## Q9: My retention times are shifting between runs. What are the likely causes?

Answer: Retention time stability is critical for reliable peak identification. Drifting retention times usually point to a problem with the mobile phase, pump, or column.[20][21]

Causality: Retention time is a function of the flow rate, mobile phase composition, and column chemistry/temperature. Any instability in these parameters will cause shifts.

### Troubleshooting Steps:

- Check the Mobile Phase:
  - Degassing: Ensure mobile phases are properly degassed, as air bubbles can cause pressure fluctuations and affect pump performance.[20]
  - Composition: If preparing mobile phases manually, ensure they are accurate and homogenous. Forgetting to add a modifier or inaccurate mixing is a common error.[21]
  - Evaporation: In long runs, selective evaporation of the more volatile solvent (e.g., acetonitrile) can change the mobile phase composition. Keep reservoirs capped.
- Inspect the HPLC Pump:
  - Leaks: Check for leaks around pump seals and fittings. A leak will cause the flow rate to drop.[22]
  - Check Valves: Faulty or dirty check valves can lead to inconsistent flow delivery and pressure fluctuations.[18]
- Evaluate the Column:

- Equilibration: HILIC columns often require longer equilibration times than reversed-phase columns. Ensure the column is fully equilibrated between runs; insufficient equilibration is a primary cause of shifting retention times.[\[21\]](#) A minimum of 10-15 column volumes is a good starting point.
- Temperature: Ensure the column oven is maintaining a stable temperature.

## Section 3: Validated Protocols & Best Practices

### Protocol 1: Sample Preparation for a High-Sugar Food Matrix (e.g., Juice, Candy)

- Homogenization: Accurately weigh ~1-2 g of the homogenized sample into a 50 mL centrifuge tube.
- Extraction & Dilution: Add 20 mL of HPLC-grade water. Vortex vigorously for 2 minutes to dissolve sugars.
- Protein Precipitation (if necessary): Add 20 mL of acetonitrile. Vortex for 1 minute. This will precipitate proteins and many complex carbohydrates.
- Centrifugation: Centrifuge at 5,000 x g for 10 minutes to pellet the precipitated matrix components.
- Filtration: Carefully transfer the supernatant to a clean tube and filter it through a 0.22 µm PVDF or PTFE syringe filter.[\[2\]](#)
- Final Dilution: Perform a final dilution of the clarified extract with the initial mobile phase to ensure the sample solvent is not stronger than the mobile phase, which can cause peak distortion.[\[17\]](#)

### Protocol 2: System Suitability Test (SST) for **Erythritol** Analysis

Before running a sample sequence, perform at least five replicate injections of a mid-level calibration standard to verify system performance.

- Objective: Ensure the system is operating correctly before committing samples.
- Procedure:

- Inject a standard containing **erythritol** and any known potential interferents (e.g., xylitol, sorbitol).
- Calculate the following parameters from the five replicate injections:
  - Retention Time Precision: The relative standard deviation (%RSD) should be < 1%.
  - Peak Area Precision: %RSD should be < 2%.
  - Resolution (Rs): The resolution between **erythritol** and the closest eluting peak should be > 1.5 for baseline separation.[\[3\]](#)
  - Tailing Factor (Tf): Should be between 0.9 and 1.5.

## Table 1: Comparison of Common HPLC Detectors for **Erythritol** Analysis

| Detector               | Principle                                                                                                       | Gradient Compatible? | Pros                                                                                             | Cons                                                                                     |
|------------------------|-----------------------------------------------------------------------------------------------------------------|----------------------|--------------------------------------------------------------------------------------------------|------------------------------------------------------------------------------------------|
| Refractive Index (RI)  | Measures changes in the refractive index of the mobile phase as analyte elutes.                                 | No                   | Universal response, inexpensive.                                                                 | Not sensitive, requires isocratic elution, sensitive to temperature/pressure changes.[2] |
| ELSD / CAD             | Nebulizes eluent, evaporates solvent, and measures light scattered by or charge of remaining analyte particles. | Yes                  | Universal response, more sensitive than RI, gradient compatible.                                 | Non-linear response, requires volatile mobile phase modifiers.[2][6]                     |
| Mass Spectrometry (MS) | Ionizes analyte and separates ions based on their mass-to-charge ratio.                                         | Yes                  | Highest sensitivity and selectivity, provides structural information, definitive identification. | High cost, susceptible to matrix effects (ion suppression/enhancement).[10][11]          |

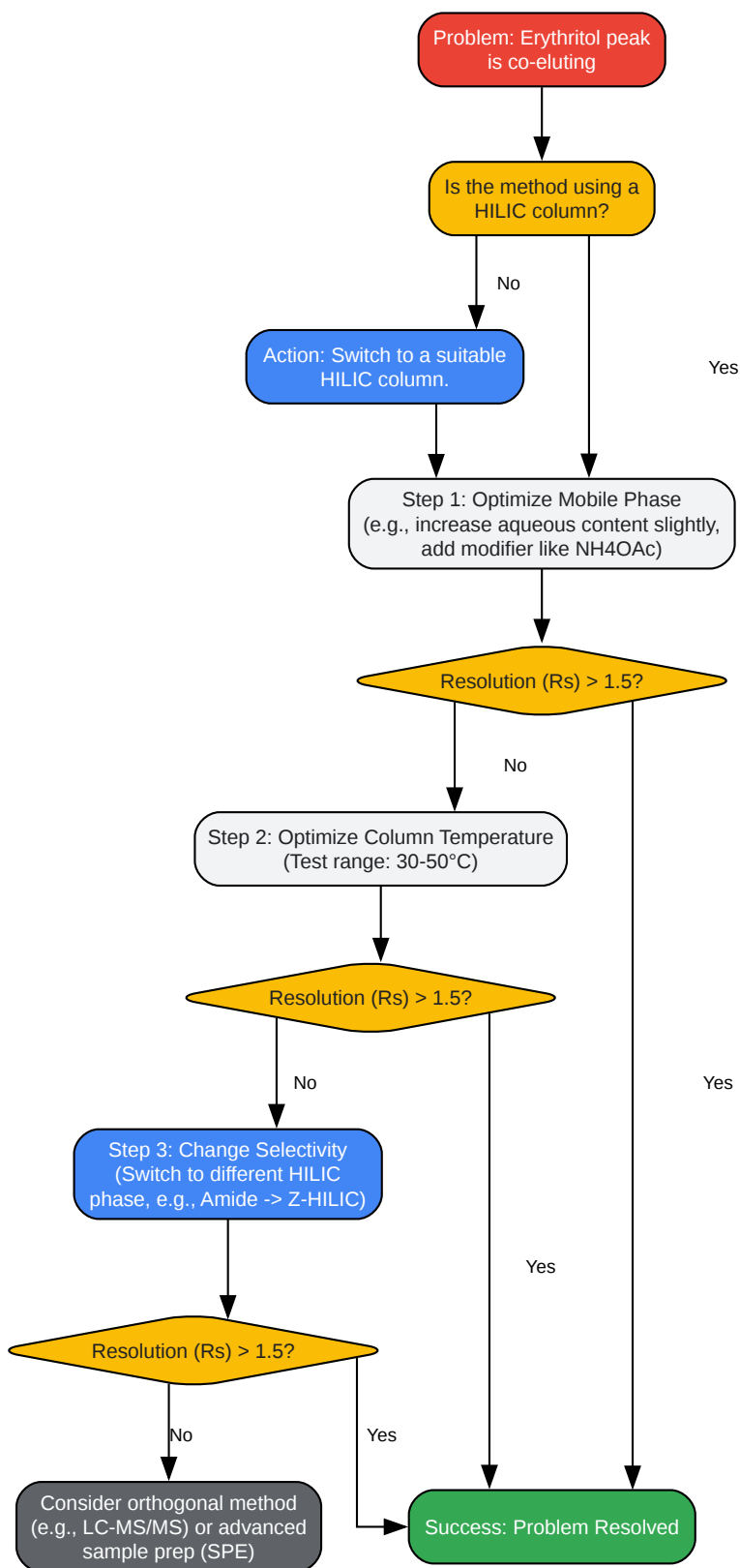
Table 2: Illustrative Retention Order for **Erythritol** and Common Polyols in HILIC

Note: Absolute retention times will vary significantly based on the specific column, mobile phase, and method conditions. This table shows a typical elution order.

| Compound   | Typical Elution Order | Rationale                                       |
|------------|-----------------------|-------------------------------------------------|
| Glycerol   | 1 (Earliest)          | Smallest and least polar of the common polyols. |
| Erythritol | 2                     | 4-carbon sugar alcohol.                         |
| Xylitol    | 3                     | 5-carbon sugar alcohol.                         |
| Arabitol   | 4                     | 5-carbon sugar alcohol (isomer of Xylitol).     |
| Mannitol   | 5                     | 6-carbon sugar alcohol.                         |
| Sorbitol   | 6 (Latest)            | 6-carbon sugar alcohol (isomer of Mannitol).    |

## Section 4: Visual Workflow

The following diagram outlines a logical troubleshooting workflow for addressing co-elution issues in **erythritol** analysis.



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Caption: Troubleshooting workflow for co-elution problems.

## Section 5: References

- Waters Corporation. (n.d.). Analysis of Sugar Alcohols and Allulose Using an Arc HPLC System with Refractive Index Detection. Waters. Retrieved from [\[Link\]](#)
- Waters Corporation. (n.d.). Analysis of Sugar Alcohols and Allulose Using an Arc HPLC System with Refractive Index Detection. Waters. Retrieved from [\[Link\]](#)
- SIELC Technologies. (n.d.). HPLC Method For Simultaneous Quantification of Sugar Alcohols (Polyols) on Primesep AP. SIELC. Retrieved from [\[Link\]](#)
- Takemori, M., Sakamaki, N., Sadamasu, Y., Uematsu, Y., Monma, K., Shindo, T., & Kobayashi, C. (2018). [Method of Quantitative Analysis by HPLC and Confirmation by LC-MS/MS of **Erythritol**, Maltitol, Lactitol and Trehalose in Foods]. Shokuhin Eiseigaku Zasshi, 59(3), 99–105. Retrieved from [\[Link\]](#)
- Grembecka, M. (2015). Improvement in Analytical Methods for Determination of Sugars in Fermented Alcoholic Beverages. Journal of Analytical Methods in Chemistry, 2015, 816056. Retrieved from [\[Link\]](#)
- Costa, P. A. F., et al. (2019). Development and validation of HILIC-UHPLC-ELSD methods for determination of sugar alcohols stereoisomers and its application for bioconversion processes of crude glycerin. Journal of Chromatography A, 1590, 78-87. Retrieved from [\[Link\]](#)
- Jager, M. A., et al. (2006). Analysis of polyols in urine by liquid chromatography-tandem mass spectrometry: a useful tool for recognition of inborn errors affecting polyol metabolism. Journal of Inherited Metabolic Disease, 29(1), 147-154. Retrieved from [\[Link\]](#)
- Costa, P. A. F., et al. (2019). Development and validation of HILIC-UHPLC-ELSD methods for determination of sugar alcohols stereoisomers and its application for bioconversion processes of crude glycerin. Journal of Chromatography A, 1590, 78-87. Retrieved from [\[Link\]](#)
- Takemori, M., et al. (2018). Method of Quantitative Analysis by HPLC and Confirmation by LC-MS/MS of **Erythritol**, Maltitol, Lactitol and Trehalose in Foods. Journal of the Food Hygienic Society of Japan, 59(3), 99-105. Retrieved from [\[Link\]](#)

- Liu, S., et al. (2014). [Simultaneous determination of meso-**erythritol** and L-erythrulose in fermentation broth using high performance liquid chromatography]. Wei Sheng Wu Xue Bao, 54(10), 1188-1195. Retrieved from [[Link](#)]
- Waters Corporation. (n.d.). Your Essential Guide to Sugar Analysis with Liquid Chromatography. Waters. Retrieved from [[Link](#)]
- Phenomenex. (n.d.). Troubleshooting Guide. Phenomenex. Retrieved from [[Link](#)]
- AELAB. (2025). Expert Guide to Troubleshooting Common HPLC Issues. AELAB. Retrieved from [[Link](#)]
- Zhang, K., et al. (2014). Simultaneous separation and determination of **erythritol**, xylitol, sorbitol, mannitol, maltitol, fructose, glucose, sucrose and maltose in food products by high performance liquid chromatography coupled to charged aerosol detector. Food Analytical Methods, 8, 1261-1270. Retrieved from [[Link](#)]
- CDC. (2013). Biological Matrix Effects in Quantitative Tandem Mass Spectrometry-Based Analytical Methods: Advancing Biomonitoring. Journal of Analytical Toxicology, 37(8), 517-523. Retrieved from [[Link](#)]
- Stoll, D. R. (2025). Matrix Effects on Quantitation in Liquid Chromatography: Sources and Solutions. LCGC North America. Retrieved from [[Link](#)]
- Conquer Scientific. (n.d.). HPLC Troubleshooting Guide – An App That Will Save Time and Frustration. Conquer Scientific. Retrieved from [[Link](#)]
- Waters Corporation. (2020). Understanding Sample Complexity: Determining Matrix Effects in Complex Food Samples. Waters. Retrieved from [[Link](#)]

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## Sources



- [1. waters.com \[waters.com\]](#)
- [2. imtakt.com \[imtakt.com\]](#)
- [3. Sugar Alcohols Analysis Service - Creative Proteomics \[creative-proteomics.com\]](#)
- [4. waters.com \[waters.com\]](#)
- [5. Simultaneous separation and determination of erythritol, xylitol, sorbitol, mannitol, maltitol, fructose, glucose, sucrose and maltose in food products by high performance liquid chromatography coupled to charged aerosol detector | Semantic Scholar \[semanticscholar.org\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. Development and validation of HILIC-UHPLC-ELSD methods for determination of sugar alcohols stereoisomers and its application for bioconversion processes of crude glycerin - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. HPLC Method For Simultaneous Quantification of Sugar Alcohols \(Polyols\) on Primesep AP | SIELC Technologies \[sielc.com\]](#)
- [9. Analysis of polyols in urine by liquid chromatography-tandem mass spectrometry: a useful tool for recognition of inborn errors affecting polyol metabolism - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. \[Method of Quantitative Analysis by HPLC and Confirmation by LC-MS/MS of Erythritol, Maltitol, Lactitol and Trehalose in Foods\] - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. Biological Matrix Effects in Quantitative Tandem Mass Spectrometry-Based Analytical Methods: Advancing Biomonitoring - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. lcms.cz \[lcms.cz\]](#)
- [14. documents.thermofisher.com \[documents.thermofisher.com\]](#)
- [15. chromatographyonline.com \[chromatographyonline.com\]](#)
- [16. hplc.eu \[hplc.eu\]](#)
- [17. HPLC故障排除指南 \[sigmaaldrich.com\]](#)
- [18. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [19. conquerscientific.com \[conquerscientific.com\]](#)
- [20. aelabgroup.com \[aelabgroup.com\]](#)
- [21. HPLCトラブルシューティング | Thermo Fisher Scientific - JP \[thermofisher.com\]](#)
- [22. lcms.cz \[lcms.cz\]](#)

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